

Comparative Guide: Structure-Activity Relationship (SAR) of 1,4-Oxazepane Derivatives

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Compound of Interest

Compound Name: 1,4-Oxazepan-6-ol hydrochloride

CAS No.: 1314961-82-4

Cat. No.: B1426213

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Content Type: Publish Comparison Guide Audience: Medicinal Chemists, Lead Optimization Specialists, and Pharmacologists.

Executive Summary

The 1,4-oxazepane scaffold represents a critical "privileged structure" in medicinal chemistry, bridging the gap between the rigid, highly soluble morpholine (6-membered) and the flexible, lipophilic 1,4-diazepane (7-membered) rings.

While morpholines are ubiquitous in drug discovery for improving solubility, they often suffer from rapid metabolic clearance or limited vector presentation. 1,4-Oxazepanes offer a strategic alternative: they introduce specific conformational flexibility (twist-chair/boat) that can access unique hydrophobic pockets in targets like TRPA1 channels, Histamine H3 receptors, and Dopamine D4 receptors, often with improved metabolic stability profiles.

This guide objectively compares the 1,4-oxazepane scaffold against its primary alternatives, detailing the structure-activity relationships (SAR) that drive potency and selectivity.^[1]

Part 1: Comparative Pharmacophore Profiling

The choice between a 6-membered and 7-membered heterocycle is rarely arbitrary. It is a calculated decision based on vector alignment and physicochemical properties.

Table 1: Scaffold Comparison Matrix

Feature	Morpholine (6-membered)	1,4-Oxazepane (7-membered)	1,4-Diazepane (7-membered)
Primary Utility	Solubility enhancer; metabolic "soft spot" capping.	Bioisostere for conformational sampling; novel IP space.	Linker moiety; secondary amine basicity modulation.
Conformation	Rigid Chair (Defined vectors).	Flexible Twist-Chair/Boat (Induced fit capability).	Flexible; often requires constraints.
Basicity (pKa)	~8.3 (Moderate).	~8.5–9.0 (Slightly higher due to ring strain/angle).	~9.5+ (High, diprotic potential).
Lipophilicity (LogP)	Baseline.	+0.3 to +0.5 (Increases permeability).	Variable (depends on N-substitution).
Metabolic Liability	High (Oxidative opening at -carbon).	Moderate (Ring expansion alters P450 binding angles).	Moderate to High.
Key Target Classes	Kinases (Hinge binder), GPCRs.	TRP Channels, Orexin, Histamine H3, Dopamine D4.	GPCRs, Calcium Channels.

Part 2: Detailed Structure-Activity Relationship (SAR)

The SAR of 1,4-oxazepanes is governed by three specific "zones" of the ring. Modifications here dictate the switch between agonist/antagonist activity and isoform selectivity.

Zone 1: The Nitrogen Terminus (Position 4)

- **Role:** The primary handle for solubility and interaction with aspartate residues in GPCR binding pockets (e.g., D4, H3).
- **SAR Insight:** In Dopamine D4 ligands, N-substitution with p-chlorobenzyl groups is critical for high affinity ($K_i < 20$ nM). The basic nitrogen often forms a salt bridge with conserved aspartic acid residues (e.g., Asp115 in D4).
- **Constraint:** Bulky groups here (e.g., naphthyl) can clash with the receptor ceiling unless a flexible linker (propyl/butyl) is used.

Zone 2: The Chiral Centers (Positions 2, 3, 5, 6)

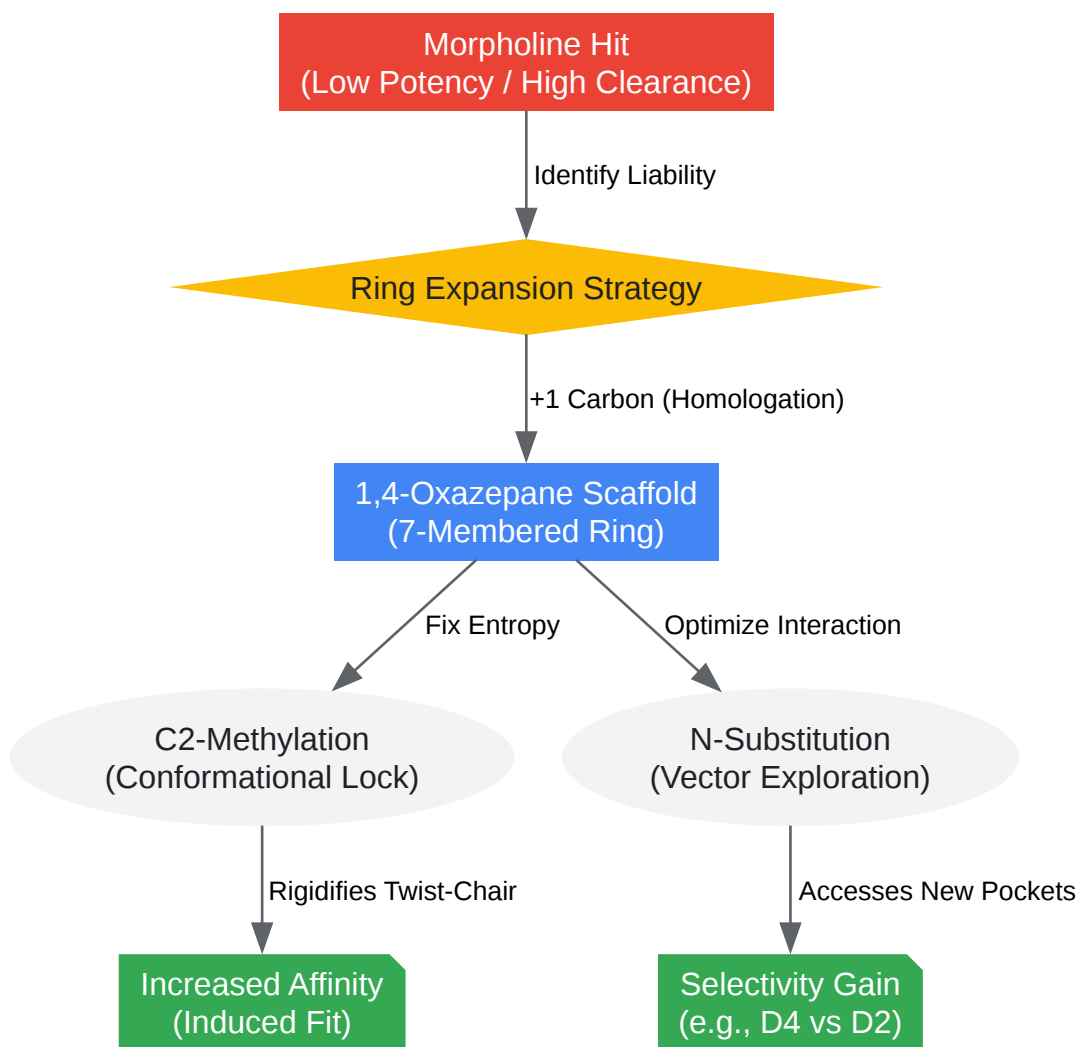
- **Role:** Conformational locking.
- **SAR Insight:** Unlike morpholines, the 7-membered ring is floppy. Introducing a methyl group at C2 or C6 restricts the ring into a specific twist-chair conformation.
- **Data Support:** In D4 receptor studies, a C2-methyl substitution enhances affinity significantly compared to the unsubstituted analog, whereas ethyl or larger groups at C2 cause steric clashes, reducing potency by >10-fold.
- **Stereochemistry:** The (S)-enantiomer at C2 is frequently preferred in TRP channel antagonists, directing the hydrophobic bulk into the S1 pocket.

Zone 3: The Ether Oxygen (Position 1)

- **Role:** Hydrogen bond acceptor (HBA).
- **SAR Insight:** The oxygen atom positions the molecule relative to H-bond donors (e.g., serine/threonine) in the binding site. Replacing this oxygen with sulfur (thiazepane) or nitrogen (diazepane) drastically alters the electronic profile and often reduces solubility, though it may increase potency if the target requires a stronger H-bond acceptor.

Part 3: Visualizing the SAR Decision Logic

The following diagram illustrates the decision-making process when optimizing a hit compound from a Morpholine to a 1,4-Oxazepane scaffold.



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Figure 1: Strategic workflow for evolving a Morpholine hit into a high-potency 1,4-Oxazepane lead, highlighting the impact of C2-methylation and N-substitution.

Part 4: Experimental Protocols

To validate the SAR discussed above, reproducible synthesis and functional assays are required.

Synthesis of Chiral 1,4-Oxazepanes (The "Serine Route")

This protocol ensures access to enantiomerically pure scaffolds, critical for probing the C2/C6 SAR.

Reagents:

- N-Benzyl-L-Serine (Starting material)
- Chloroacetyl chloride
- Sodium hydride (NaH)
- Lithium Aluminum Hydride (LAH)

Step-by-Step Methodology:

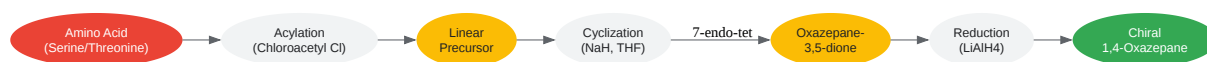
- Acylation: Dissolve N-Benzyl-L-Serine (10 mmol) in DCM/NaOH (biphasic). Add chloroacetyl chloride (11 mmol) dropwise at 0°C. Stir for 2h to form the N-chloroacetyl derivative.
- Cyclization (The Critical Step): Dissolve the intermediate in dry THF. Add NaH (2.5 eq) slowly at 0°C. The alkoxide generated from the serine hydroxyl attacks the chloro-carbon, closing the 7-membered ring to form the 1,4-oxazepan-3,5-dione.
 - Note: Temperature control is vital here.^[2] Exceeding 0°C during NaH addition promotes polymerization.
- Reduction: Reflux the dione with LAH (3 eq) in dry THF for 6h to reduce the carbonyls to methylenes, yielding the 2-substituted-4-benzyl-1,4-oxazepane.
- Purification: Quench with Fieser workup. Purify via column chromatography (EtOAc/Hexane 1:4).

Functional Validation: Calcium Influx Assay (TRPA1/GPCRs)

For targets like TRPA1 or Gq-coupled GPCRs (e.g., Histamine H1/H3 crosstalk), a calcium flux assay is the standard for determining IC50.

- Cell Loading: Seed HEK293 cells expressing human TRPA1 (or target GPCR) in 96-well black plates. Incubate with Fluo-4 AM (calcium dye) for 45 min at 37°C.
- Compound Addition: Add the 1,4-oxazepane derivative (0.1 nM – 10 µM) and incubate for 10 min.
- Stimulation: Inject agonist (e.g., Allyl isothiocyanate for TRPA1 or Histamine for GPCRs).
- Measurement: Record fluorescence (Ex 488nm / Em 525nm) using a FLIPR or FlexStation.
- Data Analysis: Calculate % inhibition relative to control.

Part 5: Synthetic Pathway Visualization



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Figure 2: The "Serine Route" for synthesizing chiral 1,4-oxazepanes. This pathway allows for precise installation of substituents at the C2 position.

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